

An In-depth Technical Guide to the Solubility of Acid Green 28

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Compound of Interest

Compound Name: Acid Green 28

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This technical guide provides a comprehensive overview of the solubility characteristics of **Acid Green 28** (CAS No. 12217-29-7). This document includes collated solubility data, a detailed experimental protocol for solubility determination, and a workflow diagram to support laboratory investigations.

Introduction to Acid Green 28

Acid Green 28 is an anthraquinone-based acid dye. Its chemical structure includes sulfonic acid groups, which impart its characteristic solubility in aqueous solutions. It is crucial to distinguish **Acid Green 28** (CAS 12217-29-7) from Solvent Green 28 (CAS No. 71839-01-5 or 28198-05-2). **Acid Green 28** is a sodium salt of a sulfonic acid and is designed for aqueous applications, whereas Solvent Green 28 lacks these sulfonate groups and is intended for use in non-polar organic solvents.^{[1][2][3][4]} The molecular formula of **Acid Green 28** is $C_{34}H_{32}N_2Na_2O_{10}S_2$ and it has a molecular weight of 738.74 g/mol.^{[2][4]}

Solubility Data

The solubility of **Acid Green 28** is a critical parameter for its application in various fields. The following table summarizes the available quantitative solubility data. It is important to note that there are some discrepancies in the reported values in aqueous solutions, and there is a lack of specific quantitative data for many organic solvents.

Solvent	Temperature	Solubility	Reference(s)
Water	Not Specified	20 g/L	[5]
Water	90°C	90 g/L	[6]
Water	Not Specified	Insoluble Matter: ≤1%	[7]
Organic Solvents (general)	Not Specified	Generally slightly soluble	

Note: The "insoluble matter" likely refers to impurities within the dye preparation rather than the intrinsic solubility of the dye molecule itself.

Experimental Protocol for Solubility Determination

This section outlines a detailed methodology for the experimental determination of **Acid Green 28** solubility in various solvents. The protocol combines gravimetric and spectrophotometric methods for accurate quantification.

Materials and Equipment

- **Acid Green 28** (high purity)
- Selected solvents (e.g., deionized water, ethanol, methanol, DMSO)
- Analytical balance (± 0.0001 g)
- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- Spectrophotometer (UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm)

- Glass vials with screw caps

Procedure

- Preparation of Saturated Solutions:

1. Add an excess amount of **Acid Green 28** to a series of glass vials.
2. Pipette a known volume (e.g., 5 mL) of the desired solvent into each vial.
3. Securely cap the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25°C).
4. Equilibrate the samples for a minimum of 24 hours to ensure saturation. Periodically vortex the samples to facilitate dissolution.

- Sample Separation:

1. After equilibration, allow the vials to stand undisturbed for at least 2 hours to allow undissolved solid to settle.
2. Carefully withdraw a known volume of the supernatant using a syringe fitted with a 0.45 μm filter to remove any suspended particles.

- Gravimetric Analysis (for non-volatile solvents):

1. Weigh an empty, dry container.
2. Dispense a known volume of the filtered saturated solution into the container.
3. Evaporate the solvent under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dried dye is achieved.
4. Calculate the solubility using the mass of the dried dye and the volume of the solution.

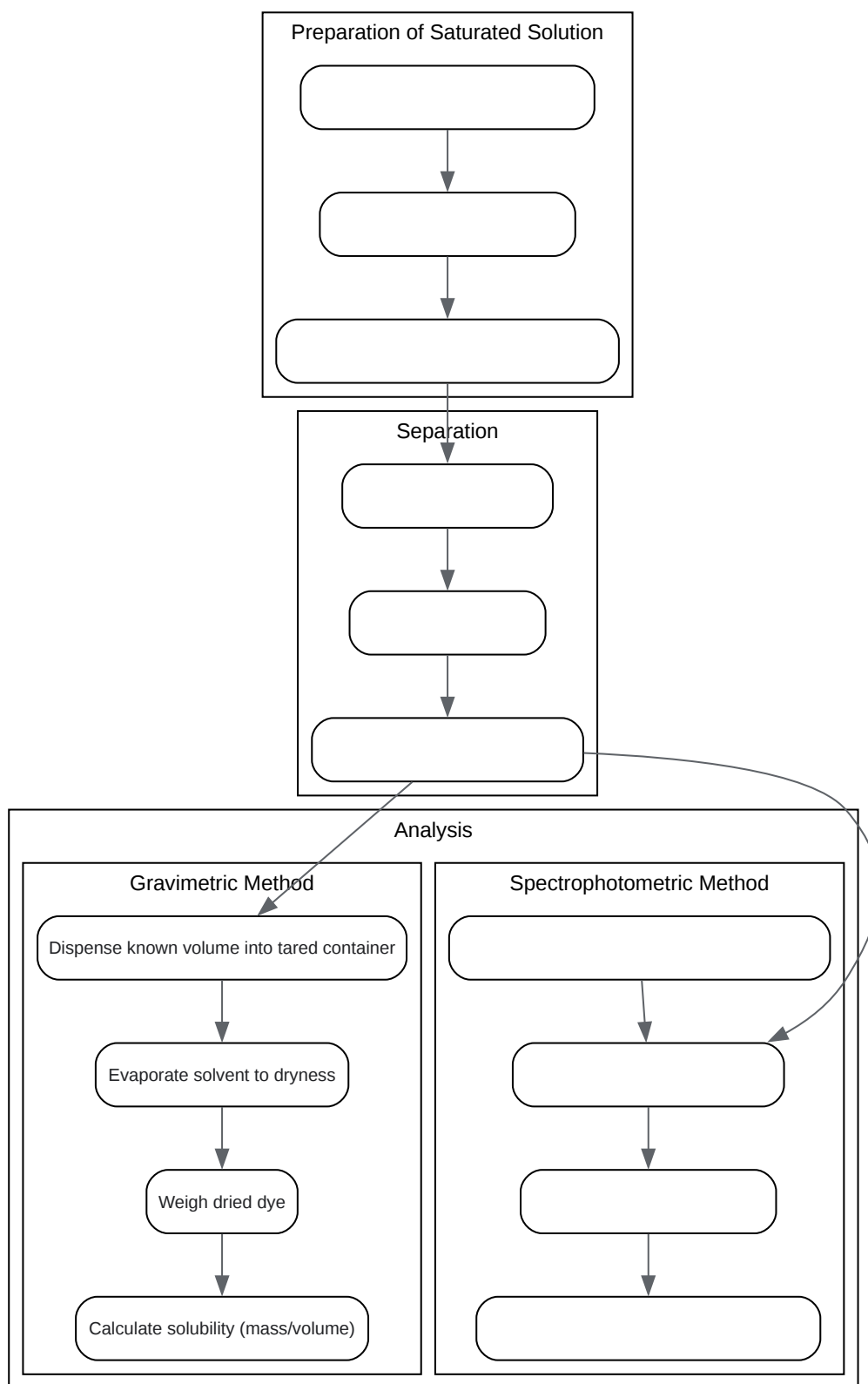
- Spectrophotometric Analysis:

1. Preparation of Standard Solutions: Prepare a series of standard solutions of **Acid Green 28** of known concentrations in the solvent of interest.

2. Determination of λ_{max} : Scan one of the standard solutions across a range of wavelengths (e.g., 400-800 nm) to determine the wavelength of maximum absorbance (λ_{max}).
3. Calibration Curve: Measure the absorbance of each standard solution at λ_{max} . Plot a calibration curve of absorbance versus concentration.
4. Sample Measurement: Dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve. Measure the absorbance of the diluted sample at λ_{max} .
5. Calculation: Use the calibration curve to determine the concentration of the diluted sample. Calculate the original concentration of the saturated solution, taking into account the dilution factor.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental determination of **Acid Green 28** solubility.



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Caption: Experimental workflow for determining the solubility of **Acid Green 28**.

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Phone: (601) 213-4426

Email: info@benchchem.com